

4-Amino-6-bromopyrimidine safety and handling information

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Compound of Interest

Compound Name: 4-Amino-6-bromopyrimidine

Cat. No.: B581339

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An In-depth Technical Guide to the Safety and Handling of 4-Amino-6-bromopyrimidine

This guide provides comprehensive safety and handling information for **4-Amino-6-bromopyrimidine** (CAS No. 1159818-57-1), a heterocyclic building block utilized in pharmaceutical and chemical research. Due to the limited availability of a complete, officially recognized Safety Data Sheet (SDS) for this specific compound, this document synthesizes information from various chemical suppliers and databases, supplemented with safety data from structurally related compounds. Researchers and laboratory personnel should exercise caution and adhere to the highest safety standards when handling this chemical.

Chemical and Physical Properties

A foundational understanding of the physical and chemical properties of **4-Amino-6-bromopyrimidine** is essential for its safe handling and storage.

Property	Value
CAS Number	1159818-57-1
Molecular Formula	C ₄ H ₄ BrN ₃
Molecular Weight	174.00 g/mol
Boiling Point	303.2 °C at 760 mmHg
Density	1.844 g/cm ³
Appearance	Not specified; likely a solid
Synonyms	6-Bromopyrimidin-4-amine, 6-bromo-4-pyrimidinamine

Hazard Identification and Classification

4-Amino-6-bromopyrimidine is considered a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed ^[1]	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation (Assumed based on related compounds)	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation (Assumed based on related compounds)	Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation (Assumed based on related compounds)	Warning

Note: Some hazard classifications are inferred from safety data for structurally similar compounds like 4-Amino-6-chloropyrimidine and 2-Amino-6-bromopyridine due to the absence of a complete GHS classification for **4-Amino-6-bromopyrimidine**.^{[2][3]}

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure risks and maintain the chemical's integrity.

Handling:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)[\[6\]](#)
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#)[\[6\]](#)
- General Hygiene:
 - Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)[\[4\]](#)
 - Avoid generating dust.[\[6\]](#)
 - Remove contaminated clothing and wash it before reuse.[\[6\]](#)

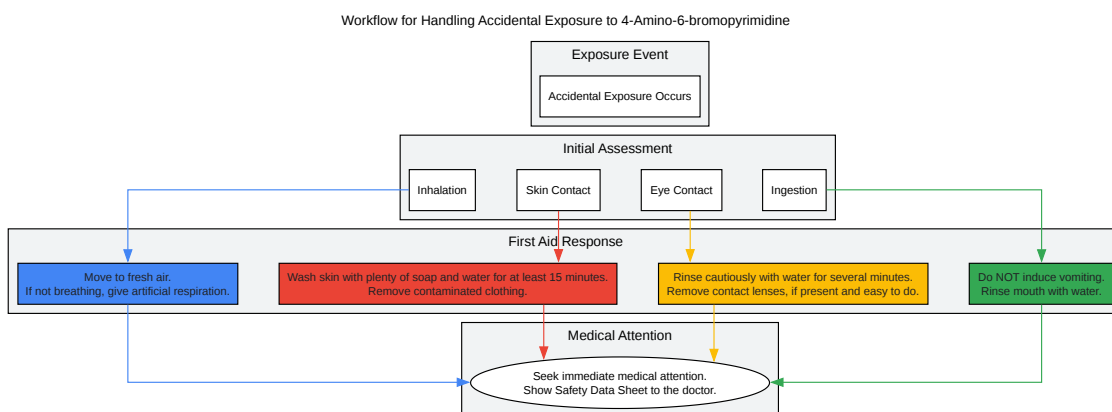
Storage:

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[5\]](#)
- Atmosphere: Storing under an inert atmosphere is recommended to maintain product quality.[\[1\]](#)

- Temperature: Recommended storage temperature is 2-8°C.[1]

Emergency Procedures and First Aid

A clear and accessible emergency plan is crucial. The following diagram outlines the initial steps in case of accidental exposure.



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Caption: First aid decision tree for exposure to **4-Amino-6-bromopyrimidine**.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation occurs.
[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Firefighting and Accidental Release Measures

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[6\]](#)[\[7\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[4\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[8\]](#)

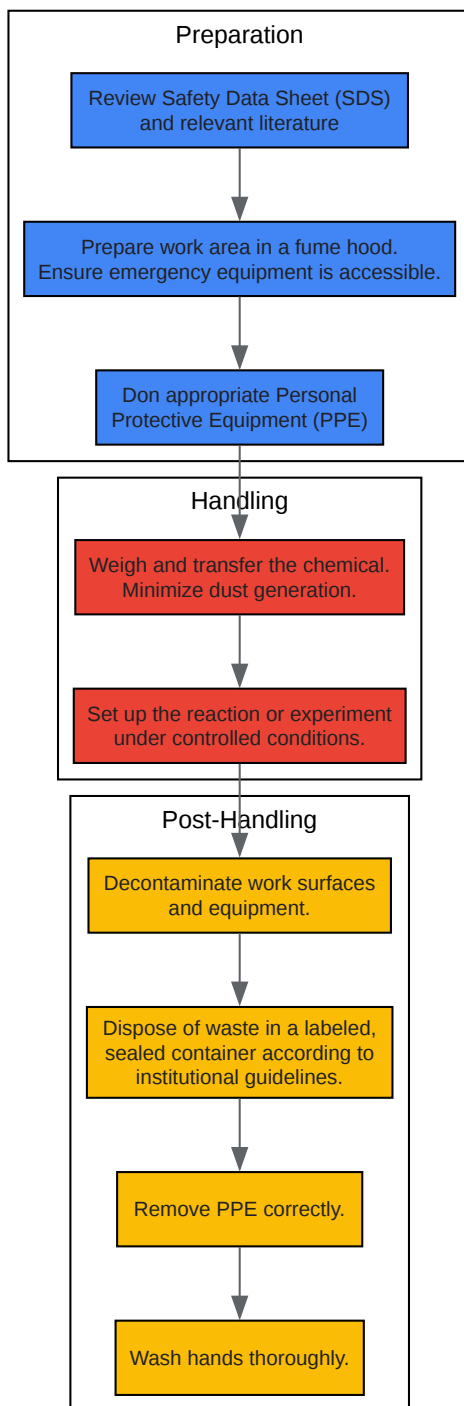
Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as described in Section 3. Evacuate personnel to safe areas. Ensure adequate ventilation.[\[5\]](#)[\[6\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)[\[7\]](#)
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust.[\[2\]](#)[\[6\]](#)

Experimental Protocols and Best Practices

While specific experimental protocols for **4-Amino-6-bromopyrimidine** are not publicly available, the following general best practices should be observed when handling this or similar chemical reagents in a research setting.

General Workflow for Safe Handling of Chemical Powders



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Caption: A generalized workflow for the safe handling of chemical powders.

- Risk Assessment: Before any new experiment, conduct a thorough risk assessment that considers the specific hazards of all reactants, products, and byproducts.
- Quantities: Use the minimum quantity of the chemical necessary for the experiment.
- Waste Disposal: Dispose of all chemical waste, including contaminated consumables, in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific guidelines.^[5]
- Documentation: Maintain accurate records of chemical usage and experimental procedures.

This technical guide is intended to provide a comprehensive overview of the safety and handling of **4-Amino-6-bromopyrimidine** for a scientific audience. All laboratory personnel must be trained in safe chemical handling practices and have access to all available safety information before working with this compound.

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